Comparative NMR Profiling: O-Methyl-DL-Tyrosine Hydrochloride

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Compound of Interest

Compound Name:	*H-DL-Tyr(Me)-OH, HCl*
CAS No.:	*1654774-00-1*
Cat. No.:	*B2921526*

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Executive Summary & Technical Context

O-Methyl-DL-tyrosine hydrochloride (CAS: 7635-29-2 for free base ref) is a non-proteinogenic amino acid derivative where the phenolic hydroxyl group of tyrosine is methylated.[1][2][3] Unlike its parent compound, L-Tyrosine, the O-methyl derivative exhibits altered lipophilicity and receptor binding profiles, making it a critical probe in catecholamine biosynthesis research and a protected building block in peptide synthesis.

The Characterization Challenge: Distinguishing O-Methyl-DL-tyrosine from its structural isomers (e.g., Tyrosine Methyl Ester) and its metabolic precursor (Tyrosine) requires precise spectroscopic validation. Mass spectrometry (MS) alone is insufficient as it cannot easily distinguish regioisomers (e.g., O-methylation vs. ester-methylation).

This guide provides a definitive NMR characterization protocol, comparing O-Methyl-DL-tyrosine HCl against its primary "alternatives"—the unmethylated precursor (Tyrosine HCl) and the regioisomer (Tyrosine Methyl Ester HCl).

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Experimental Protocol: Solvent Selection & Preparation

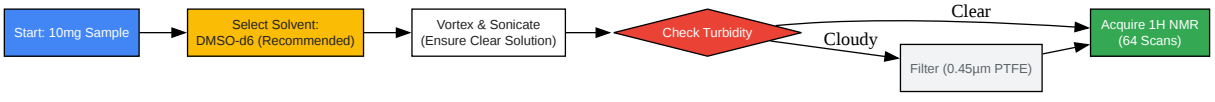
Authoritative Note: Proper solvent selection is the first step in self-validating NMR.

Solvent System Comparison

Solvent	Suitability	Technical Rationale
DMSO-d6	Optimal	Preserves exchangeable protons (,). Essential for confirming the salt form (HCl).
D2O	Secondary	Eliminates exchangeable protons via deuterium exchange. Provides cleaner aliphatic/aromatic region but loses salt validation.
CD3OD	Avoid	May cause esterification artifacts or peak overlap in the methoxy region (~3.3 ppm solvent peak interferes).

Preparation Workflow (DOT Diagram)

The following decision tree illustrates the sample preparation logic to ensure spectral integrity.



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Comparative 1H NMR Analysis

The defining feature of O-Methyl-DL-tyrosine is the methoxy singlet attached to the aromatic ring. This must be distinguished from the methyl ester singlet of its isomer.

Structural Visualization & Assignments

The molecule consists of three distinct spin systems:

- Ammonium/Acid Backbone:

  and

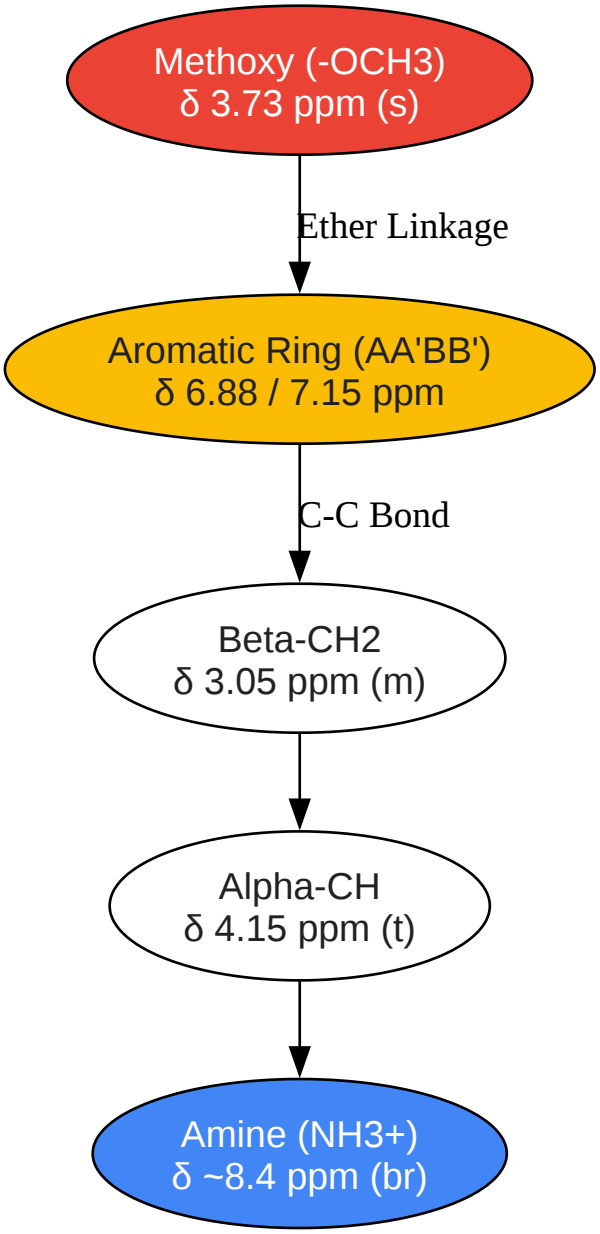
  .

- Side Chain:

  .

- Aromatic System: Para-substituted ring (AA'BB') with a methoxy cap.

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Comparative Data Table (DMSO-d6, 400 MHz)

This table objectively compares the product against its critical alternatives.

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Proton Group	O-Methyl-DL-Tyr HCl **(Target)**	L-Tyrosine HCl **(Precursor)**	Tyrosine Methyl Ester **(Regioisomer)**
-OCH3 (Methoxy)	3.73 ppm (s)	Absent	3.65 ppm (s)
Aromatic (Ortho)	~7.15 ppm (d)	~7.05 ppm (d)	~7.00 ppm (d)
Aromatic (Meta)	~6.88 ppm (d)	~6.70 ppm (d)	~6.70 ppm (d)
-CH	4.10 - 4.20 ppm (m)	4.05 ppm (m)	4.15 ppm (m)
-CH2	3.00 - 3.15 ppm (m)	2.90 - 3.10 ppm (m)	2.95 - 3.05 ppm (m)
	~8.4 ppm (broad)	~8.3 ppm (broad)	~8.5 ppm (broad)
Phenolic -OH	Absent	~9.3 ppm (s)	~9.3 ppm (s)

Key Diagnostic Indicator:

- Target vs. Precursor: The appearance of the singlet at 3.73 ppm and the disappearance of the phenolic OH peak at 9.3 ppm confirms O-methylation.
- Target vs. Regioisomer: While both have a methoxy singlet, the Tyrosine Methyl Ester retains the phenolic OH peak (9.3 ppm). Furthermore, in HMBC (Heteronuclear Multiple Bond Correlation), the O-Methyl-Tyr methoxy protons couple to the aromatic carbon (~158 ppm), whereas the Methyl Ester protons couple to the carbonyl carbon (~170 ppm).

13C NMR & Enantiomeric Purity (The "DL" Factor)

13C Chemical Shift Validation

The carbon spectrum provides the final confirmation of the ether linkage.

- Ar-O-CH3: ~55.2 ppm.
- Aromatic C-O (Ipso): ~158.5 ppm (Downfield shift due to oxygen).
- Carbonyl (COOH): ~170.5 ppm.

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Addressing the Racemic (DL) Nature

Standard 1H/13C NMR cannot distinguish between the D- and L-enantiomers in an achiral environment (DMSO/D2O). The "DL" designation implies a 50:50 racemic mixture.

Alternative Method for Enantiomeric Excess (ee): To validate the "DL" ratio or detect enantiomeric impurities (e.g., pure L-contaminant in a DL-batch), you must use Chiral Solvating Agents (CSAs) or Chiral HPLC.

- Protocol: Add Pirkle's Alcohol or a chiral lanthanide shift reagent (e.g., Eu(hfc)3) to the NMR tube.
- Result: The methoxy singlet at 3.73 ppm will split into two distinct singlets (one for D, one for L) if the environment is made chiral.

References & Authority

- HMDB (Human Metabolome Database):3-Methoxytyrosine (O-Methyl-Tyrosine) Spectral Data. Accession: HMDB0000046. Available at: [Link]
- SDBS (Spectral Database for Organic Compounds):1H NMR of Tyrosine Derivatives. National Institute of Advanced Industrial Science and Technology (AIST). Available at: [Link]
- PubChem:O-Methyl-L-tyrosine Compound Summary. CID 2723935. (Used as spectral proxy for DL-enantiomer in achiral solvent). Available at: [Link]

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Sources

- 1. ALPHA-METHYL-DL-TYROSINE METHYL ESTER HYDROCHLORIDE(7361-31-1) 1H NMR spectrum [chemicalbook.com]
- 2. benchchem.com [benchchem.com]

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- 3. pdf.benchchem.com [pdf.benchchem.com]
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